

Proper Disposal Procedures for TH-263 (LOCTITE® 263™ High Strength Threadlocker)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: TH-263

Cat. No.: B1683123

[Get Quote](#)

This document provides essential safety and logistical information for the proper disposal of **TH-263**, commercially known as LOCTITE® 263™ High Strength Threadlocker. The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guide is intended for researchers, scientists, and drug development professionals who handle this chemical compound.

Immediate Safety and Handling

Before handling **TH-263**, it is crucial to be familiar with its potential hazards. This product is a red, liquid, acrylic-based threadlocker.[1][2] It can cause skin and serious eye irritation, and may cause an allergic skin reaction or respiratory irritation.[2][3]

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear safety glasses with side shields or goggles.[1]
- **Skin Protection:** Use chemical-resistant gloves (e.g., neoprene). Wear appropriate protective clothing to prevent skin contact.
- **Respiratory Protection:** Use in a well-ventilated area. If exposure limits may be exceeded, a NIOSH-approved respirator is recommended.

In case of exposure, follow these first aid measures:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen and seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water. If skin irritation or a rash occurs, get medical attention.
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Get immediate medical attention.

Quantitative Data Summary

The following tables summarize the key quantitative data for **TH-263** (LOCTITE® 263™).

Table 1: Physical and Chemical Properties

| Property | Value |
|---------------------|---------------------------------------|
| Physical State | Liquid |
| Color | Red |
| Odor | Acrylic |
| Boiling Point/Range | > 150 °C (> 302°F) |
| Flash Point | > 100 °C (> 212°F) |
| Specific Gravity | 1.08 at 20 °C (68°F) |
| Vapor Pressure | < 0.13 mbar @ 20°C; < 2.8 mbar @ 50°C |
| Solubility in Water | Slight |

Table 2: Hazardous Components

| Component | CAS Number | Weight % |
|---|-------------|----------|
| 3,3,5 Trimethylcyclohexyl methacrylate | 7779-31-9 | 30 - 60 |
| Polyurethane Methacrylate Resin | Proprietary | 10 - 30 |
| Polyglycol dimethacrylate | Proprietary | 1 - 5 |
| α , α -dimethylbenzyl hydroperoxide | 80-15-9 | 1 - < 3 |
| Methacrylate Ester | Proprietary | 0.1 - 1 |
| Exact percentages may vary or are trade secrets. | | |

Spill Management Protocol

In the event of a spill, immediate action is required to contain the substance and prevent environmental contamination.

Minor Spills:

- Ensure adequate ventilation.
- Wear appropriate PPE as described in Section 1.
- Contain the spill using an inert absorbent material such as sand, silica gel, or universal binder.
- Collect the absorbed material and place it into a sealed, labeled container for hazardous waste disposal.
- Clean the spill area thoroughly with soap and water.

Major Spills:

- Evacuate the area and prevent access.

- Notify the appropriate emergency response team and environmental health and safety officer.
- Follow all institutional and regulatory procedures for large chemical spills.

Detailed Disposal Procedure

The primary method for the disposal of **TH-263** is through a licensed hazardous waste management facility. Do not dispose of this chemical down the drain or in general waste.

Step-by-Step Disposal Plan:

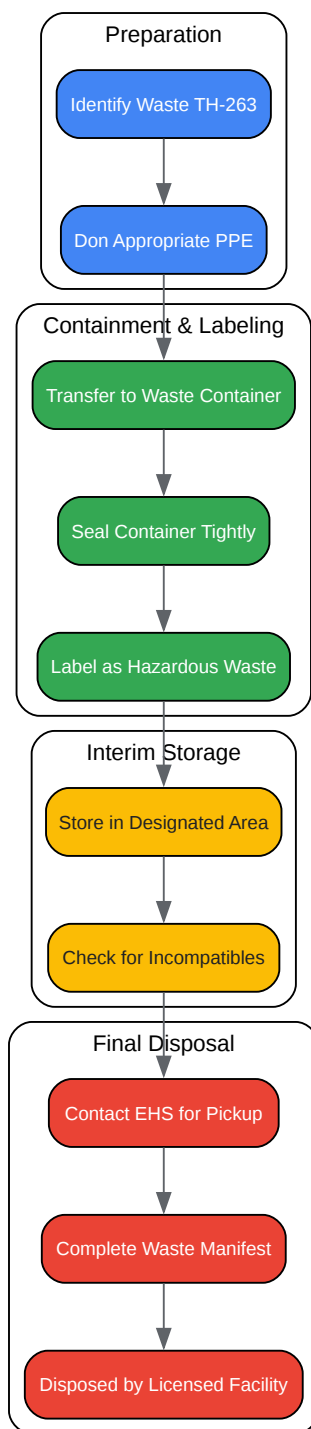
- Containment:
 - Place unwanted or expired **TH-263** into a compatible, tightly sealed, and clearly labeled container.
 - Empty containers that have held the substance should also be treated as hazardous waste as they may contain residue.
- Labeling:
 - The waste container must be labeled as "Hazardous Waste" and include the chemical name (LOCTITE® 263™ High Strength Threadlocker), the primary hazards (Irritant, Skin Sensitizer), and the date of accumulation.
- Storage:
 - Store the sealed waste container in a designated, cool, dry, and well-ventilated area.
 - The storage area should be away from incompatible materials such as strong oxidizing agents, oxygen scavengers, and other polymerization initiators.
 - Access to the storage area should be restricted to authorized personnel.
- Arranging for Disposal:

- Contact your institution's environmental health and safety (EHS) department to arrange for pickup by a licensed hazardous waste disposal service.
- Provide the EHS department with a completed hazardous waste manifest form, if required.

Disposal Workflow Diagram

The following diagram illustrates the logical workflow for the proper disposal of **TH-263**.

TH-263 (LOCTITE® 263™) Disposal Workflow

[Click to download full resolution via product page](#)

Caption: Logical workflow for the safe disposal of **TH-263**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. api.henkeldx.com [api.henkeldx.com]
- 2. www1.mscdirect.com [www1.mscdirect.com]
- 3. shuk.co.nz [shuk.co.nz]
- To cite this document: BenchChem. [Proper Disposal Procedures for TH-263 (LOCTITE® 263™ High Strength Threadlocker)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1683123#th-263-proper-disposal-procedures>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com